

# Chemical formula and molecular weight of allyl methyl carbonate.

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## Compound of Interest

Compound Name: *Allyl methyl carbonate*

Cat. No.: *B1268131*

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## An In-depth Technical Guide to Allyl Methyl Carbonate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **allyl methyl carbonate**, a versatile reagent in organic synthesis. It covers its fundamental chemical properties, detailed experimental protocols for its synthesis, and its applications, particularly in palladium-catalyzed reactions relevant to pharmaceutical and chemical research.

### Core Properties of Allyl Methyl Carbonate

**Allyl methyl carbonate**, also known as methyl prop-2-enyl carbonate, is an organic compound recognized for its utility as a chemical intermediate.<sup>[1][2]</sup> Its structure incorporates both an allyl group and a methyl carbonate moiety, making it a valuable building block in various chemical transformations.<sup>[1]</sup>

#### Quantitative Data Summary

The key physicochemical properties of **allyl methyl carbonate** are summarized in the table below for easy reference.

Property	Value
Chemical Formula	C <sub>5</sub> H <sub>8</sub> O <sub>3</sub> [3][4][5][6][7][8]
Molecular Weight	116.12 g/mol [4][5][7][8][9]
CAS Number	35466-83-2[4][5]
Appearance	Colorless to almost colorless clear liquid[4][10][11]
Density	1.022 g/mL at 25 °C[2][6][8]
Boiling Point	131 °C[4]; 59-60 °C at 35 mmHg[2][6][8]
Flash Point	33 °C (91.4 °F) - closed cup[2][4]
Refractive Index	n <sub>20</sub> /D 1.406[2][8]

## Synthesis of Allyl Methyl Carbonate: Experimental Protocol

The primary method for synthesizing **allyl methyl carbonate** is through the transesterification of dimethyl carbonate with allyl alcohol.[1] This process is typically catalyzed by a base, such as potassium carbonate.

Protocol: Base-Catalyzed Synthesis from Allyl Alcohol and Dimethyl Carbonate[5]

This protocol is based on a reported procedure achieving high conversion and selectivity.[1][5]

Materials:

- Allyl alcohol (422 g, 7.27 mol)
- Dimethyl carbonate (2120 g, 23.6 mol)
- Potassium carbonate (1.0 g, 7.3 mmol), catalyst
- 5 L four-necked flask equipped with a reflux condenser and mechanical stirrer

- Silica gel for column chromatography
- Distillation apparatus

Procedure:

- Charge the 5 L four-necked flask with allyl alcohol (422 g), dimethyl carbonate (2120 g), and potassium carbonate (1.0 g).
- Heat the reaction mixture to 90°C and maintain this temperature for 10 hours under reflux with continuous agitation.
- Throughout the reaction, continuously remove the methanol by-product to drive the equilibrium towards the product.
- After the reaction is complete, cool the mixture to room temperature.
- Remove the potassium carbonate catalyst by passing the reaction mixture through a short column of silica gel.
- Purify the resulting crude product via distillation to obtain pure **allyl methyl carbonate**.

## Key Applications in Organic Synthesis

**Allyl methyl carbonate** is a key substrate in numerous palladium-catalyzed reactions, which are fundamental in the synthesis of complex molecules for pharmaceuticals and agrochemicals.<sup>[1]</sup>

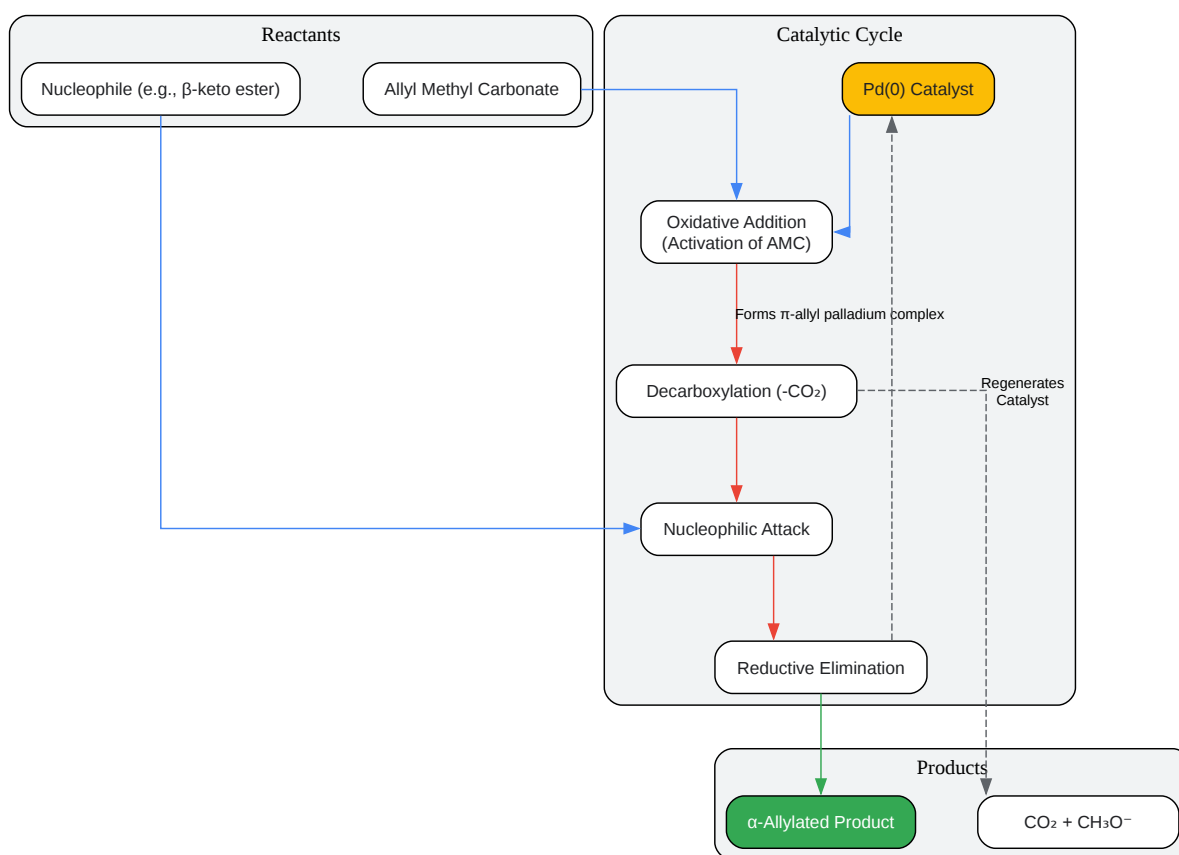
**Palladium-Catalyzed Allylation:** The compound serves as an efficient allylating agent for carbonucleophiles under neutral conditions.<sup>[12]</sup> In the presence of a palladium(0) catalyst, it can be used for the synthesis of:

- **Allylated Quinolines and Isoquinolines:** A one-step synthesis can be achieved through the cyclization-allylation of azides with **allyl methyl carbonate**.<sup>[13]</sup>
- **α-Allyl Ketones:** It participates in decarboxylative allylation reactions with substrates like β-keto esters.<sup>[1]</sup>

- Allylated Compounds: It is broadly used in palladium-catalyzed processes for the synthesis of various allylated compounds.[\[1\]](#)

Logical Workflow: Palladium-Catalyzed Decarboxylative Allylation

The following diagram illustrates the general workflow for the palladium-catalyzed decarboxylative allylation of a nucleophile using **allyl methyl carbonate**.



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Caption: Palladium-catalyzed decarboxylative allylation workflow.

## Safety and Handling

**Allyl methyl carbonate** is a flammable liquid and vapor.[4][10][11][14][15] It is also known to cause skin and serious eye irritation.[2][4][14][15]

Precautionary Measures:

- **Handling:** Use in a well-ventilated area or outdoors.[14] Keep away from heat, sparks, open flames, and hot surfaces.[4][14][15] Use explosion-proof electrical and lighting equipment and only non-sparking tools.[4][14] Ground and bond containers and receiving equipment.[4][14][15]
- **Personal Protective Equipment (PPE):** Wear protective gloves, clothing, and eye/face protection.[11][14][15] Tight-sealing safety goggles are recommended.[14]
- **Storage:** Store in a cool, well-ventilated place.[4][10][11][14][15] Keep the container tightly closed.[4][10][11][14][15] It is moisture-sensitive and should be stored under an inert gas.[4][14]
- **Fire Fighting:** In case of fire, use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[4]

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